

# The BTZ Black Hole: A Technical Guide to its Discovery and Properties

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### **Abstract**

The Bañados-Teitelboim-Zanelli (**BTZ**) black hole, discovered in 1992, represents a groundbreaking solution to the Einstein field equations in (2+1)-dimensional spacetime with a negative cosmological constant.[1][2][3] Despite its lower-dimensional setting, the **BTZ** black hole exhibits a surprising array of properties analogous to those of its (3+1)-dimensional counterparts, including the presence of an event horizon, thermodynamic characteristics, and a "no-hair" theorem.[1][3][4] This technical guide provides an in-depth exploration of the discovery, history, and fundamental properties of the **BTZ** black hole, intended for researchers and scientists in related fields. The content includes a detailed derivation of the **BTZ** metric, a summary of its key quantitative attributes, and an overview of the experimental (theoretical) protocols used to establish its thermodynamic nature.

# **Discovery and Historical Context**

The discovery of the **BTZ** black hole by Máximo Bañados, Claudio Teitelboim, and Jorge Zanelli in 1992 was a seminal moment in theoretical physics.[1][2][3] At the time, it was widely believed that black hole solutions did not exist in (2+1)-dimensional gravity. In a vacuum with a zero cosmological constant, (2+1)-dimensional spacetime is necessarily flat.[1][3] The introduction of a negative cosmological constant was the key ingredient that allowed for a non-trivial spacetime curvature and, consequently, a black hole solution.[1][3] This discovery opened up a new avenue for studying the fundamental properties of black holes and quantum gravity in a simplified, yet physically rich, theoretical laboratory.



# Theoretical Foundation: (2+1)-Dimensional Gravity

The starting point for understanding the **BTZ** black hole is the Einstein field equations in (2+1) dimensions with a negative cosmological constant,  $\Lambda$ . The action for this theory is given by:

$$S = \int d^3x \sqrt{-g} (R - 2\Lambda)$$

where R is the Ricci scalar and g is the determinant of the metric tensor gµv. The Einstein field equations derived from this action are:

$$R\mu\nu$$
 -  $(1/2)g\mu\nu$ R +  $\Lambda g\mu\nu$  = 0

In a (2+1)-dimensional vacuum, the Ricci tensor is directly proportional to the metric tensor:

$$R\mu\nu = 2\Lambda g\mu\nu$$

This implies that the spacetime has constant negative curvature. The negative cosmological constant is often expressed in terms of a length scale  $\ell$ , where  $\Lambda = -1/\ell^2$ .

### **Derivation of the BTZ Metric**

The metric of the **BTZ** black hole can be derived by solving the (2+1)-dimensional Einstein field equations with a negative cosmological constant. The derivation involves assuming a static, cylindrically symmetric ansatz for the metric and then solving for the metric components.

### **Experimental Protocol: Metric Derivation**

The derivation of the **BTZ** metric is a theoretical procedure based on solving the Einstein field equations. The key steps are as follows:

- Ansatz for the Metric: Assume a static, cylindrically symmetric line element of the form: ds² =
  -N(r)²dt² + f(r)⁻²dr² + r²(dφ + Nφ(r)dt)²
- Calculation of Christoffel Symbols: From the metric ansatz, calculate the Christoffel symbols (Γρμν). These symbols are functions of the metric components and their derivatives.
- Calculation of the Ricci Tensor: Using the Christoffel symbols, compute the components of the Ricci tensor (Rμν).



- Solving the Einstein Field Equations: Substitute the calculated Ricci tensor components into the Einstein field equations ( $R\mu\nu = 2\Lambda g\mu\nu$ ) and solve the resulting differential equations for the unknown functions N(r), f(r), and N $\phi$ (r).
- Solution for the Metric Components: The solution to these equations yields the following components for the BTZ metric:

$$\circ$$
 N $\phi$ (r) = -J/2r<sup>2</sup>

Substituting these back into the line element gives the BTZ metric.

The final form of the BTZ metric is given by:

$$ds^2 = -(-M + r^2/\ell^2 + J^2/4r^2)dt^2 + (-M + r^2/\ell^2 + J^2/4r^2)^{-1}dr^2 + r(d\phi - (J/2r^2)dt)^2$$

# Quantitative Properties of the BTZ Black Hole

The **BTZ** black hole is characterized by its mass (M), angular momentum (J), and the cosmological length scale  $(\ell)$ .

Property	Symbol	Formula
Mass	M	M
Angular Momentum	J	J
Cosmological Constant	٨	-1/ℓ²
Event Horizon Radii	r±	$\sqrt{((M\ell^2/2) \pm \sqrt{((M\ell^2/2)^2 - (J\ell/2)^2)})}$
Hawking Temperature	ТН	(r+² - r-²)/(2πℓ²r+)
Bekenstein-Hawking Entropy	SBH	2πr+

# Thermodynamics of the BTZ Black Hole

One of the most remarkable features of the **BTZ** black hole is its thermodynamic properties, which closely mirror those of (3+1)-dimensional black holes.



# Experimental Protocol: Derivation of Thermodynamic Properties

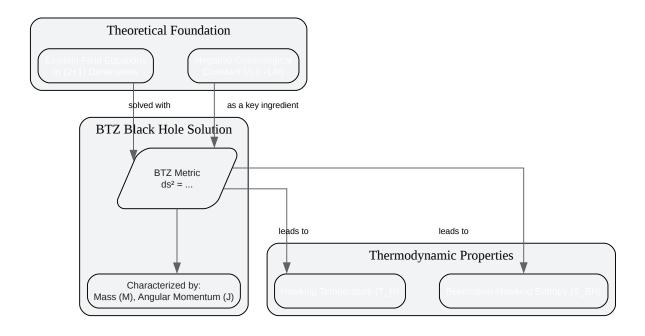
The thermodynamic properties of the **BTZ** black hole are derived through theoretical calculations based on quantum field theory in curved spacetime and Euclidean quantum gravity.

- Derivation of Hawking Temperature: The Hawking temperature is derived by studying the behavior of quantum fields in the vicinity of the event horizon. One common method involves a Bogoliubov transformation between the vacuum states of an infalling and an outgoing observer. This transformation reveals that the outgoing observer detects a thermal spectrum of particles with a temperature TH.
- Derivation of Bekenstein-Hawking Entropy: The entropy of the **BTZ** black hole can be calculated using the Euclidean quantum gravity approach. This involves analytically continuing the spacetime metric to Euclidean signature ( $t \rightarrow i\tau$ ) and identifying the periodicity of the Euclidean time coordinate with the inverse temperature. The gravitational action is then evaluated for this Euclidean solution, and the entropy is obtained from the thermodynamic relation  $S = \beta E I$ , where I is the Euclidean action, E is the energy (mass), and E = 1/TH. For the **BTZ** black hole, this calculation yields an entropy that is proportional to the circumference of the event horizon ( $2\pi r + i$ ), which is the (2+1)-dimensional analog of the event horizon area.

### **Visualizations**

To better illustrate the conceptual framework and the logical flow of the theoretical derivations, the following diagrams are provided.

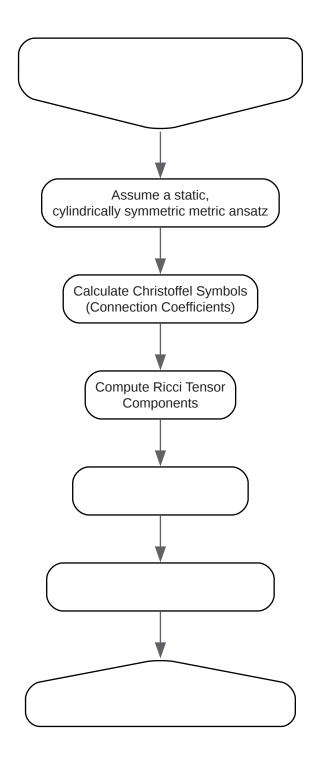




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Caption: Conceptual relationship between the theoretical foundations and the properties of the **BTZ** black hole.





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Caption: Workflow for the theoretical derivation of the BTZ black hole metric.

# Conclusion



The discovery of the **BTZ** black hole has had a profound impact on our understanding of gravity and black hole physics. It serves as a crucial theoretical laboratory for exploring concepts such as the holographic principle, quantum gravity, and the fundamental nature of black hole thermodynamics. Its relative simplicity, combined with its rich physical content, ensures that the **BTZ** black hole will remain a central object of study for years to come.

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